

TPGME ignition delay time low temperature kinetics

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Compound Focus: Tripropylene glycol monopropyl ether

CAS No.: 96077-04-2

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Experimental Protocols from a Related Study

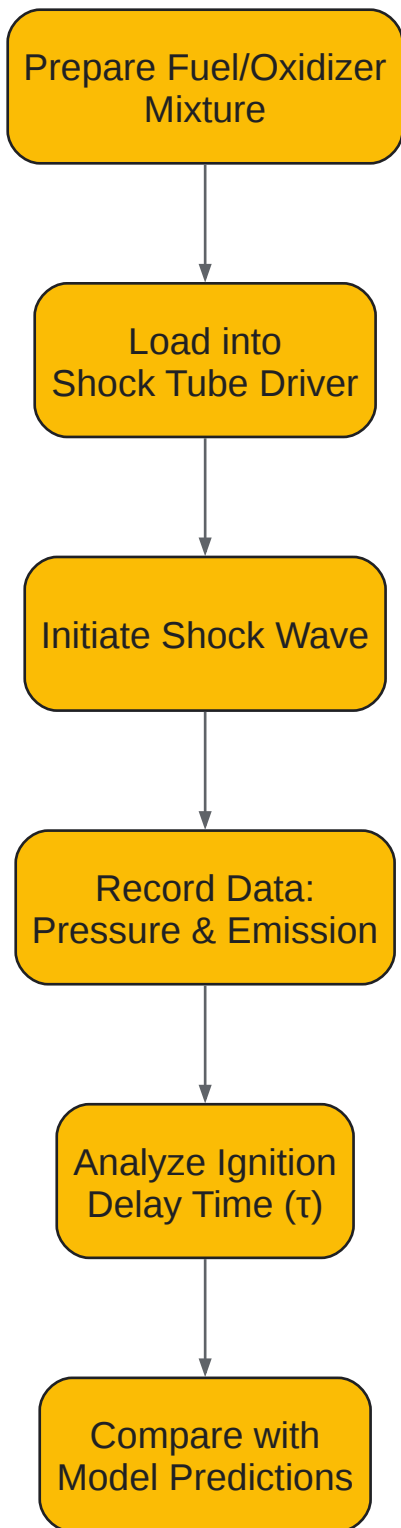
The search results do not contain specific protocols for TPGME, but they include a detailed methodology from a shock tube study on **Methylcyclohexane (MCH)**, which is a common jet fuel surrogate [1]. The experimental approach for MCH can be directly used as a protocol guide for investigating other fuels like TPGME.

The core of the methodology involves using a **shock tube** to create high-temperature and high-pressure conditions almost instantaneously [1]. The following table summarizes the key experimental details from the MCH study that you can adapt.

Parameter	Experimental Range for MCH	Suggested for TPGME
Apparatus	Shock tube with reflected shock waves	Shock tube
Measured Data	Ignition delay time (τ)	Ignition delay time (τ)
Diagnostics	Side-wall pressure transducers; CH* and OH* chemiluminescence emission	Pressure transducers; CH*/OH* emission

Parameter	Experimental Range for MCH	Suggested for TPGME
Temperature Range	795 - 1560 K	To be determined for TPGME
Pressure Range	1 - 50 atm	To be determined for TPGME
Fuel Concentration	0.25 - 2.0%	To be determined for TPGME
Equivalence Ratio (ϕ)	0.5 - 2.0 (in air and O ₂ /Ar mixtures)	To be determined for TPGME

The general workflow for such an experiment is outlined below.



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Experimental workflow for shock tube ignition delay studies.

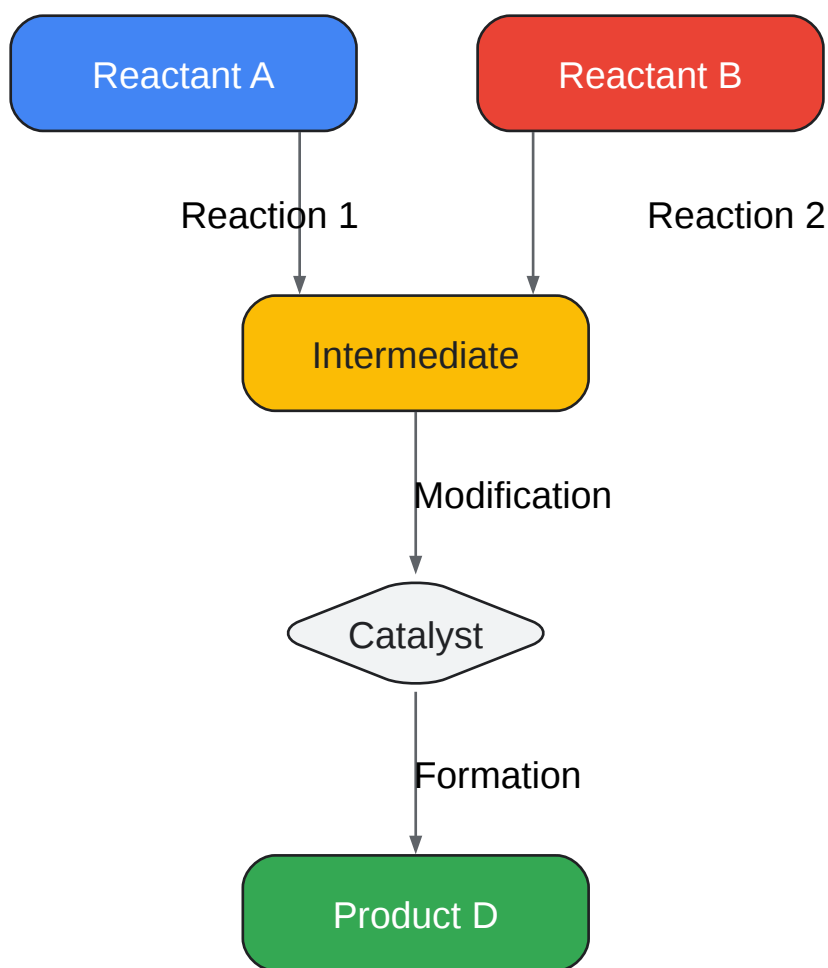
Data Presentation and Modeling

For data comparison, you would typically create tables and graphs comparing your experimental results for TPGME with predictions from detailed chemical kinetics mechanisms.

Condition	Experimental (t_{tau}) (ms)	Mechanism A (t_{tau}) (ms)	Mechanism B (t_{tau}) (ms)
T=800 K, P=10 atm, $(\phi)=1.0$	(Your Data)	(Model Output)	(Model Output)
T=1000 K, P=10 atm, $(\phi)=1.0$	(Your Data)	(Model Output)	(Model Output)
T=1200 K, P=10 atm, $(\phi)=1.0$	(Your Data)	(Model Output)	(Model Output)

Graphviz Diagram Specifications

As you requested the creation of diagrams using Graphviz, here is a template that incorporates the specifications from your requirements and the search results [2] [3]. This includes the use of a contrasting color palette, proper label spacing, and node styling.



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Template for signaling pathways or logical relationships.

Key configuration points for your Graphviz scripts:

- **Label Distance:** The `labeldistance` attribute is set to 2.5 on edges, which moves the edge labels further away from the nodes for better readability [3] [4].
- **Color and Contrast:** The template uses the specified color palette. Crucially, the `fontcolor` is explicitly set to ensure high contrast against each node's `fillcolor` [2].
- **Node Styling:** Using `shape=rect` and `style="rounded, filled"` creates modern, filled nodes with rounded corners [2].
- **Layout:** The `splines=ortho` attribute forces straight, orthogonal connecting lines, which is often clearer for technical diagrams [3].

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References

1. (PDF) Shock Tube Study of Methylcyclohexane Ignition over a Wide... [academia.edu]
2. Shapes | Node Graphviz [graphviz.org]
3. Graph layout and label spacing for edges - Help [forum.graphviz.org]
4. labeldistance [graphviz.org]

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